

A Comparative Guide to the Hydrogen Storage Kinetics of Palladium-Yttrium Alloys

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Palladium--yttrium (2/5)

Cat. No.: B15476531

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the efficient and reversible storage of hydrogen is a critical area of study. Palladium-yttrium (Pd-Y) alloys have emerged as promising materials for this purpose, offering unique kinetic properties for hydrogen absorption and desorption. This guide provides an objective comparison of the hydrogen storage kinetics of different Pd-Y alloys, supported by experimental data, to aid in the selection and development of advanced hydrogen storage systems.

Executive Summary

The addition of yttrium to palladium has a significant impact on the kinetics of hydrogen storage. Experimental studies reveal that with increasing yttrium concentration in Pd-Y solid solution alloys (up to 9.5 at% Y), the hydrogen diffusion coefficient decreases. However, the overall hydrogen permeability is enhanced. This phenomenon is attributed to a substantial increase in hydrogen solubility, which outweighs the reduction in the diffusion rate. This trade-off between solubility and diffusivity is a key consideration in the design of Pd-Y based hydrogen storage systems.

Comparative Kinetic Data

The following table summarizes key kinetic parameters for hydrogen storage in various Pd-Y alloys, compiled from multiple experimental studies. It is important to note that direct comparison can be challenging due to variations in experimental conditions between studies.

Alloy Composition	Temperature (°C)	Hydrogen Pressure	Key Kinetic Findings	Reference
Pd-5 mol% Y	250, 400	Varied	Pressure-Composition-Temperature (PCT) isotherms show a lower plateau pressure compared to pure Pd, indicating more favorable thermodynamics for hydride formation.	[1]
Pd-7 at% Y	60 - 300	Varied	The kinetics of hydrogen sorption are thermally activated. Pre-adsorbed hydrogen can inhibit repeated sorption, decreasing the rate constant and increasing the activation energy for molecular hydrogen adsorption. The activation energy for desorption was found to vary from 56-68 kJ/mol (first	[2]

			order) to 85-108 kJ/mol (second order) depending on saturation time.
Pd-Y solid solutions	10 - 500	Not specified	The activation energies for hydrogen diffusion were observed to decrease as the yttrium solute concentration increased. [3]

Experimental Protocols

The data presented in this guide are derived from established experimental techniques for characterizing the hydrogen storage properties of metal hydrides.

Pressure-Composition-Temperature (PCT) Measurements

A Sieverts-type apparatus is commonly used to measure the pressure-composition-temperature (PCT) isotherms. This technique involves introducing a known amount of hydrogen gas to a sample of the alloy at a constant temperature and measuring the equilibrium pressure. By systematically varying the amount of hydrogen, a plot of equilibrium pressure versus hydrogen concentration (H/M ratio) is generated. These isotherms provide crucial thermodynamic information, such as the plateau pressure for hydride formation and the hydrogen storage capacity.[4][5]

Hydrogen Absorption/Desorption Kinetics Measurements

The rates of hydrogen absorption and desorption are typically measured using volumetric or gravimetric methods. In a volumetric setup, the change in pressure in a calibrated volume is

monitored over time as the alloy absorbs or desorbs hydrogen.[6] The rate can be determined from the slope of the resulting pressure-time curve. Temperature-programmed desorption (TPD) is another common technique where the sample is heated at a constant rate, and the desorbed hydrogen is detected, providing information about the desorption kinetics and activation energy.

Logical Relationships in Hydrogen Storage Kinetics

The overall kinetics of hydrogen storage in Pd-Y alloys are governed by a series of sequential steps, each with its own rate. The slowest of these steps, known as the rate-determining step, will control the overall absorption or desorption rate. The following diagram illustrates the logical relationship between the key processes involved.

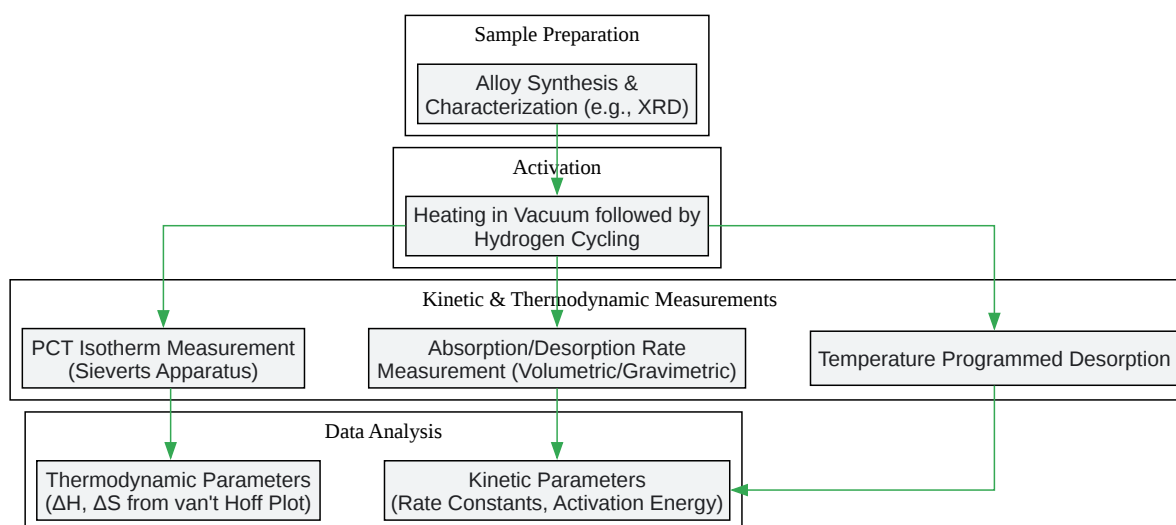


[Click to download full resolution via product page](#)

Caption: Logical workflow of hydrogen absorption in a metal hydride.

Experimental Workflow for Kinetic Analysis

The determination of hydrogen storage kinetics for Pd-Y alloys typically follows a standardized experimental workflow. This involves sample preparation, activation, and a series of measurements to determine both thermodynamic and kinetic parameters.



[Click to download full resolution via product page](#)

Caption: Standard experimental workflow for kinetic analysis.

Conclusion

The study of hydrogen storage kinetics in Pd-Y alloys reveals a complex interplay between composition, thermodynamics, and transport properties. While the addition of yttrium decreases the hydrogen diffusion coefficient, the significant enhancement in hydrogen solubility leads to an overall improvement in permeability. For researchers and developers in this field, understanding this trade-off is crucial for designing materials with optimized performance for specific hydrogen storage applications. Further research focusing on a systematic comparison of a wider range of Pd-Y compositions under standardized experimental conditions is necessary to build a more comprehensive understanding and to facilitate the rational design of next-generation hydrogen storage materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. technology.matthey.com [technology.matthey.com]
- 4. MH-PCTpro: A machine learning model for rapid prediction of pressure-composition-temperature (PCT) isotherms - PMC [pmc.ncbi.nlm.nih.gov]
- 5. NIST-MSEL Hydrogen Storage Program: Research - Introduction [ctcms.nist.gov]
- 6. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [A Comparative Guide to the Hydrogen Storage Kinetics of Palladium-Yttrium Alloys]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15476531#comparing-the-hydrogen-storage-kinetics-of-different-pd-y-alloys]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com